

Application Notes and Protocols for Phenylpropionaldehyde

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Compound of Interest

Compound Name: Phenylpropionaldehyde

Cat. No.: B1214465

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Title: A Comprehensive Guide to the Safe Handling and Storage of **Phenylpropionaldehyde** for Research and Development

Abstract: **Phenylpropionaldehyde** (also known as 3-Phenyl-2-propynal) is a versatile synthetic intermediate with significant applications in organic chemistry, materials science, and drug development.[1] Its unique structure, featuring a conjugated enyne system, allows for diverse reactivity, making it a valuable building block for more complex molecules.[1] However, its chemical properties also necessitate stringent safety protocols to mitigate risks associated with its handling, storage, and disposal. This document provides a detailed guide for researchers, scientists, and drug development professionals, outlining the essential safety precautions, detailed handling and storage protocols, and emergency procedures required for the safe utilization of **Phenylpropionaldehyde** in a laboratory setting.

Compound Profile and Hazard Identification

A thorough understanding of the physicochemical properties and inherent hazards of **Phenylpropionaldehyde** is the foundation of its safe use. It is a colorless to brown liquid that is classified as a skin, eye, and respiratory irritant.[1][2]

Physical and Chemical Properties

The properties of **Phenylpropionaldehyde** dictate the necessary engineering controls and personal protective equipment. Its combustible nature and vapor pressure require careful management of ignition sources and ventilation.

Property	Value	Source
Molecular Formula	C ₉ H ₆ O	[2][3]
Molecular Weight	130.14 g/mol	[2][3]
Appearance	Colorless to Brown liquid	[4][5]
Boiling Point	118 °C at 13 mmHg	[1][3][6]
Density	1.064 g/mL at 25 °C	[1][3][6]
Flash Point	94 °C (201.2 °F) - closed cup	
Solubility	Miscible with chloroform, dichloromethane, ethyl acetate, alcohol and ether. Immiscible with water.	[7]
CAS Number	2579-22-8	[1][2][3]

Hazard Analysis and GHS Classification

Phenylpropionaldehyde is classified as a hazardous substance under the Globally Harmonized System (GHS).[2] Adherence to the precautionary statements is mandatory to prevent exposure and injury.

GHS Pictogram	Signal Word	Hazard Class	Hazard and Precautionary Statements
	Warning	Skin Irritation (Category 2)Eye Irritation (Category 2A)Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	<p>Hazard Statements:H315: Causes skin irritation. [2]H319: Causes serious eye irritation. [2]H335: May cause respiratory irritation. [2]Precautionary Statements:P261: Avoid breathing mist or vapors.P280: Wear protective gloves/protective clothing/eye protection/face protection. [8]P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[9]</p>

Causality of Hazards:

- Irritation: The aldehyde functional group and the conjugated system can react with biological macromolecules (proteins, etc.) on the skin, in the eyes, and in the respiratory tract, leading to irritation and potential tissue damage.[10]
- Combustibility: With a flash point of 94 °C, **Phenylpropionaldehyde** is a combustible liquid. Its vapors can form flammable mixtures with air upon heating, necessitating the avoidance of ignition sources.[9]
- Reactivity: This compound is sensitive to air and moisture and may be incompatible with strong oxidizing agents and strong bases, which could lead to vigorous reactions.[7][11][12]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls and supplementing with appropriate PPE, is crucial.

Engineering Controls

- Chemical Fume Hood: All handling of **Phenylpropionaldehyde**, including weighing, transferring, and use in reactions, must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[8][13]
- Ventilation: The laboratory should be well-ventilated to prevent the accumulation of vapors. [10][14]
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[14][15]

Personal Protective Equipment (PPE)

The selection of PPE is the final barrier between the researcher and the chemical.[16]

PPE Category	Specification	Rationale and Source
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[17] [18] Inspect gloves for integrity before use and dispose of them immediately after contact.	To prevent skin contact and irritation.[19] Nitrile gloves offer broad protection against many chemicals.[17]
Eye & Face Protection	Chemical splash goggles that meet ANSI Z87.1 standards. [20] A face shield should be worn over goggles during procedures with a high risk of splashing.[17][20]	To protect against splashes that can cause serious eye irritation.[2][19]
Skin & Body Protection	A fully buttoned, flame-resistant lab coat.[17] Closed-toe shoes and long pants are mandatory.	To protect skin from accidental spills and prevent contamination of personal clothing.[10][18]
Respiratory Protection	Generally not required when work is performed within a certified chemical fume hood. [18] If engineering controls fail or for emergency response, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary. [14][17]	To prevent inhalation, which can cause respiratory tract irritation.[2]

Standard Operating Procedures (SOPs)

Adherence to validated SOPs is essential for procedural safety and experimental reproducibility.

SOP 1: Storage and Incompatibility

Proper storage is critical to maintaining the chemical's integrity and preventing hazardous reactions.

- Container: Store in the original, tightly sealed container.[14]
- Atmosphere: Due to its air and moisture sensitivity, storage under an inert atmosphere (e.g., nitrogen or argon) is recommended for long-term stability.[8][12]
- Temperature: Store in a cool, dry, well-ventilated area. Recommended storage temperatures range from 2-8°C to below 30°C depending on the supplier.[3][6] Always follow the manufacturer's specific guidelines.
- Location: Store away from incompatible materials.
- Incompatibilities:
 - Strong Oxidizing Agents: Can cause vigorous or explosive reactions.
 - Strong Bases: Can catalyze polymerization or other reactions.[11][12]
 - Heat and Ignition Sources: Keep away from open flames, hot surfaces, and sparks.[12][21]

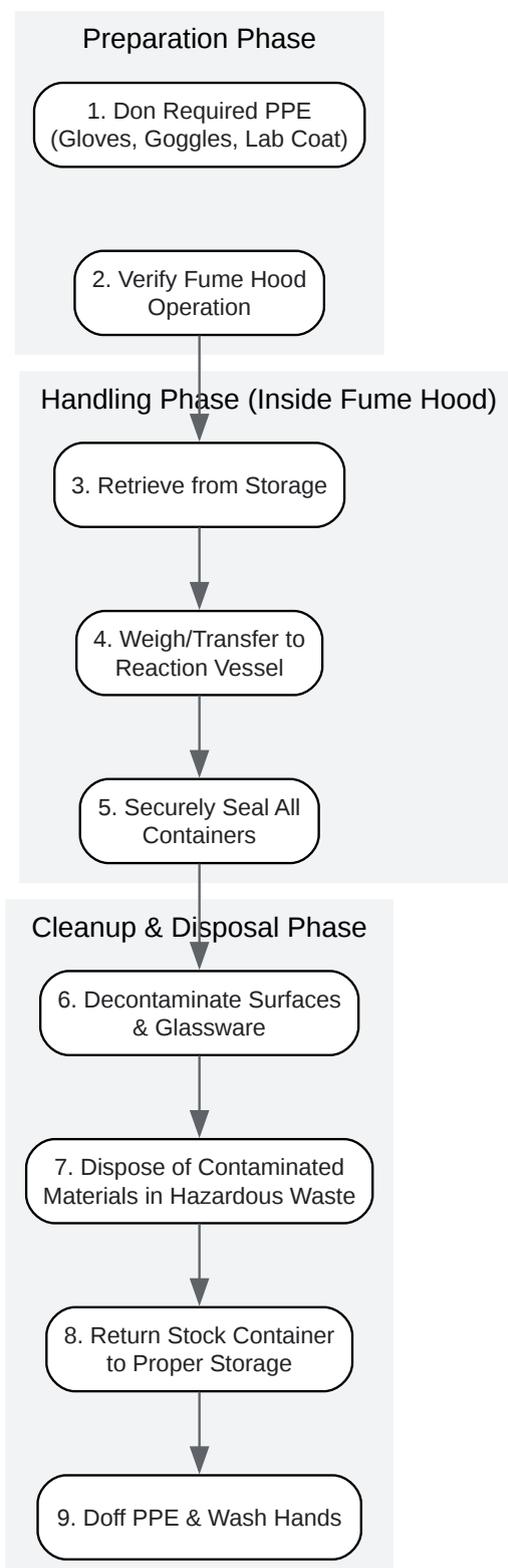
SOP 2: Weighing and Handling Workflow

This protocol minimizes exposure during the transfer of **Phenylpropionaldehyde** from its storage container.

- Preparation: Don all required PPE as specified in Section 2.2. Ensure the chemical fume hood is on and operating correctly.
- Transport: Transport the chemical container in a secondary, chemically resistant container.
- Dispensing:
 - Perform all operations within the fume hood.[8]
 - Place a disposable absorbent pad on the work surface to contain minor drips.[13]

- Slowly open the container. If stored under an inert atmosphere, ensure a gentle positive pressure of inert gas is available to maintain the atmosphere during transfer.
- Use a clean glass pipette or syringe to transfer the desired amount of liquid into a tared, sealed receiving vessel.
- Avoid splashing.
- Cleanup:
 - Securely close both the primary container and the receiving vessel.
 - Wipe any external contamination from the containers with a cloth lightly dampened with a suitable solvent (e.g., isopropanol), ensuring the cloth is disposed of as hazardous waste.
 - Dispose of all contaminated disposable materials (pipettes, absorbent pads, gloves) in a designated hazardous waste container.[\[22\]](#)
- Return to Storage: Promptly return the main container to its designated storage location.

Diagram: **Phenylpropionaldehyde** Handling Workflow



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